

Introduction: Unveiling a Privileged Scaffold for Drug Discovery

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Compound of Interest

Compound Name: 7-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine

CAS No.: 1357946-18-9

Cat. No.: B1142670

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The landscape of modern medicinal chemistry is continually shaped by the exploration of novel heterocyclic scaffolds that offer precise, multi-directional control over molecular architecture. Among these, the pyrazolopyridine core has emerged as a "privileged scaffold," a framework that demonstrates a remarkable propensity for binding to a diverse range of biological targets. This guide focuses on a particularly valuable, yet underexplored derivative: **7-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine**.

The strategic placement of two distinct halogen atoms—bromine and iodine—at positions amenable to selective, differential chemistry transforms this molecule from a simple heterocycle into a powerful platform for fragment-based drug discovery (FBDD) and lead optimization.^[1] The pyrazolo[3,4-c]pyridine core is a structural bioisostere of purine, granting it intrinsic potential to interact with the vast array of cellular proteins that contain purine-binding pockets, such as kinases.^[1] This guide provides a comprehensive technical overview of its synthesis, characterization, and strategic application, grounded in field-proven chemical principles.

Compound Profile & Physicochemical Properties

A precise understanding of a compound's fundamental properties is the bedrock of its effective application in a research setting. While a dedicated CAS number for this specific isomer is not consistently cited across major databases, its structural identity is well-defined.

Table 1: Physicochemical and Structural Identifiers

Property	Value	Source
Molecular Formula	C ₆ H ₃ BrIN ₃	[2]
Molecular Weight	323.92 g/mol	
Physical Form	Solid	
PubChem CID	97289946	[2]
SMILES	IC1=NNC2=C1C=CN=C2Br	[3]
InChI	1S/C6H3BrIN3/c7-5-4-3(1-2-9-5)6(8)11-10-4/h1-2H,(H,10,11)	[3]
InChI Key	RAGDXYJRZOFKCT-UHFFFAOYSA-N	

Note: The CAS Number for the isomeric 7-Bromo-3-iodo-1H-pyrazolo[4,3-c]pyridine is 1357946-27-0.[4] Researchers should exercise caution to ensure they are sourcing the correct isomer.

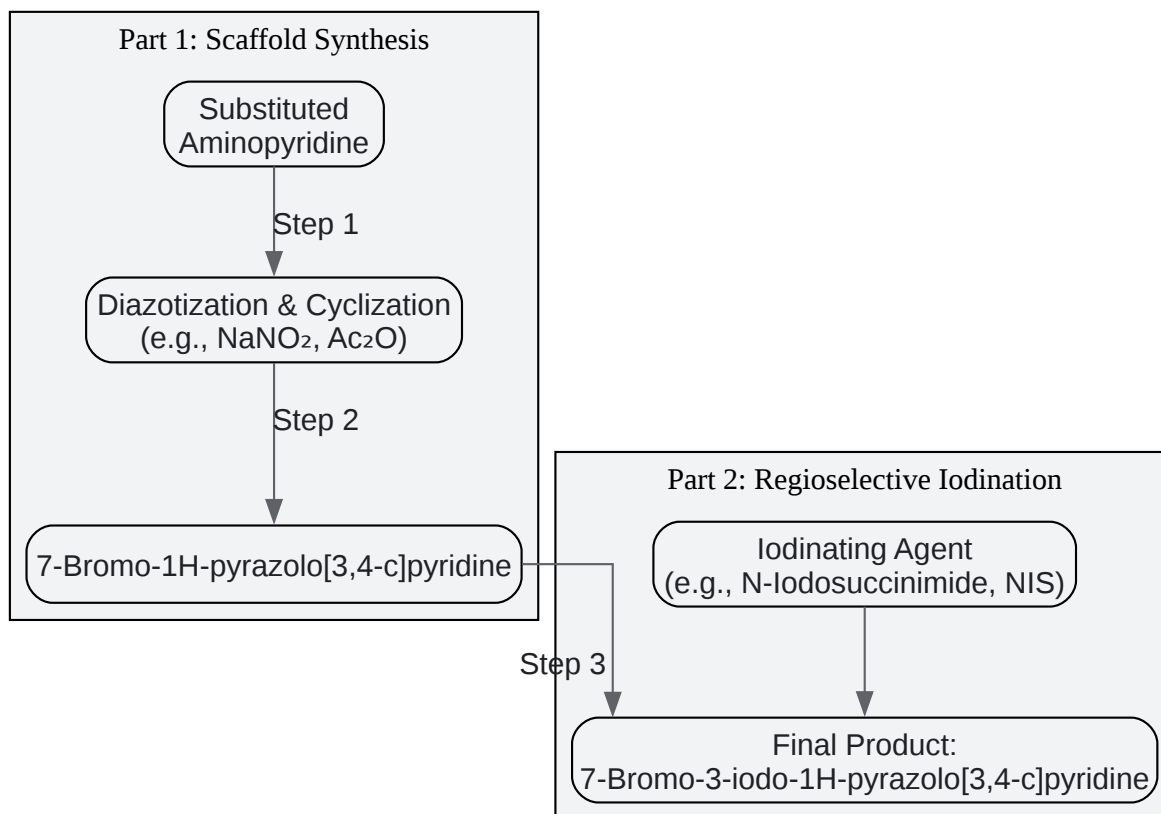
Strategic Synthesis and Vectorial Functionalization

The true utility of **7-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine** lies in its design for selective, stepwise functionalization. The differential reactivity of the C-I and C-Br bonds is the cornerstone of this strategy. The C-I bond is more susceptible to palladium-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig) than the C-Br bond. This allows for the introduction of a desired moiety at the 3-position while leaving the 7-bromo position intact for a subsequent, different coupling reaction.

A plausible and efficient synthetic approach can be conceptualized based on established methodologies for related pyrazolopyridines.[1][5]

Proposed Synthetic Workflow

The synthesis begins with the construction of the core 7-bromo-1H-pyrazolo[3,4-c]pyridine scaffold, followed by a regioselective iodination at the C-3 position.



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Caption: Proposed two-part synthetic workflow.

Detailed Experimental Protocol (Hypothetical)

- **Synthesis of 7-Bromo-1H-pyrazolo[3,4-c]pyridine:** This step would adapt established procedures, such as a Huisgen-type indazole synthesis, starting from a suitably substituted aminopyridine precursor.^[1] The reaction typically involves diazotization followed by intramolecular cyclization.

- Regioselective C-3 Iodination:
 - To a solution of 7-Bromo-1H-pyrazolo[3,4-c]pyridine (1.0 eq) in a suitable aprotic solvent like N,N-Dimethylformamide (DMF), add N-Iodosuccinimide (NIS) (1.1-1.5 eq).
 - The reaction mixture is stirred at a controlled temperature (e.g., 60 °C) and monitored by TLC or LC-MS for completion.^[5]
 - Upon completion, the reaction is quenched with an aqueous solution of sodium thiosulfate to remove any unreacted iodine.
 - The product is extracted into an organic solvent (e.g., ethyl acetate), washed, dried over anhydrous sodium sulfate, and concentrated under reduced pressure.
 - Purification via flash column chromatography on silica gel yields the pure **7-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine**.

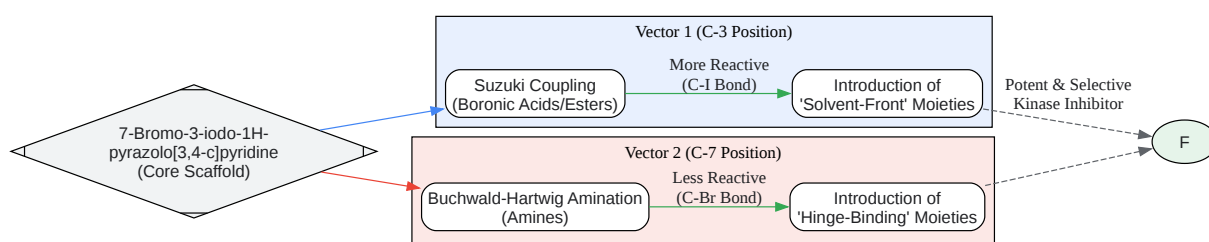
Causality of Experimental Choices:

- Solvent (DMF): DMF is an excellent polar aprotic solvent that facilitates the dissolution of the heterocyclic starting material and the NIS reagent, promoting an efficient reaction environment.
- Reagent (NIS): N-Iodosuccinimide is a mild and highly effective electrophilic iodinating agent for electron-rich heterocyclic systems. It offers superior handling and safety profiles compared to molecular iodine. The C-3 position of the pyrazolo[3,4-c]pyridine core is electronically activated and sterically accessible, favoring regioselective substitution.

Application in Kinase Inhibitor Development: A Scaffold for Growth

The pyrazolopyridine scaffold is a validated pharmacophore in the development of kinase inhibitors. Derivatives of the related 1H-pyrazolo[3,4-b]pyridine have shown potent and selective inhibition of Fibroblast Growth Factor Receptors (FGFRs) and TANK-binding kinase 1 (TBK1).^{[6][7]} Similarly, 1H-pyrazolo[3,4-d]pyrimidines have been developed as inhibitors of Bruton's tyrosine kinase (BTK) and Epidermal Growth Factor Receptor (EGFR).^{[5][8]}

7-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine is perfectly poised to serve as a versatile starting point for building kinase inhibitors, leveraging its two distinct chemical handles.



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Caption: Orthogonal functionalization strategy for drug discovery.

This "vectorial functionalization" allows medicinal chemists to systematically explore the chemical space around the core scaffold.[1] For instance, a Suzuki coupling can be performed first at the C-3 iodo position to introduce a group that probes the solvent-exposed region of a kinase active site. Subsequently, a Buchwald-Hartwig amination at the C-7 bromo position can install a moiety designed to form critical hydrogen bond interactions with the kinase hinge region. This stepwise, controlled elaboration is a hallmark of efficient fragment-based lead discovery.[9]

Safety, Handling, and Storage

As a halogenated, biologically active heterocyclic compound, **7-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine** requires careful handling.

Table 2: GHS Hazard Information & Handling Recommendations

Category	Information	Recommendations
GHS Pictogram	GHS06 (Skull and Crossbones)	Indicates acute toxicity.
Signal Word	Danger	Denotes a severe hazard.
Hazard Statement	H301: Toxic if swallowed.	Do not ingest. Wash hands thoroughly after handling. If swallowed, seek immediate medical attention.
Personal Protective Equipment (PPE)	Chemical-resistant gloves, safety goggles, lab coat.	Always wear appropriate PPE to prevent skin and eye contact. [10]
Handling	Handle in a well-ventilated area or chemical fume hood.	Avoid formation and inhalation of dust. [10]
Storage	Store in a tightly sealed container in a cool, dry place.	Keep away from incompatible materials. Store locked up. [10]

Conclusion

7-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine is more than just another heterocycle; it is a strategically designed tool for medicinal chemistry and drug discovery. Its pre-installed, differentially reactive halogen handles provide researchers with a robust and flexible platform for the synthesis of complex molecular architectures. Grounded in the proven biological relevance of the pyrazolopyridine scaffold, this compound represents a significant starting point for developing next-generation therapeutics, particularly in the realm of kinase inhibitors. Its careful and informed use, guided by the principles outlined in this document, will undoubtedly accelerate the discovery of novel and potent drug candidates.

References

- PubChem. **7-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine**. National Center for Biotechnology Information. [\[Link\]](#)

- National Institutes of Health. Discovery of novel 1H-pyrazolo[3,4-d]pyrimidine derivatives as BRK/PTK6 inhibitors. [[Link](#)]
- PubChemLite. **7-bromo-3-iodo-1h-pyrazolo[3,4-c]pyridine**. [[Link](#)]
- Bedwell, E. V., et al. (2023). Synthesis and vectorial functionalisation of pyrazolo[3,4-c]pyridines. Organic & Biomolecular Chemistry. Royal Society of Chemistry. [[Link](#)]
- PubChemLite. 7-bromo-3-iodo-1h-pyrazolo[4,3-c]pyridine. [[Link](#)]
- PubChem. 7-Bromo-3-iodo-1-methyl-1H-pyrazolo[4,3-c]pyridine. National Center for Biotechnology Information. [[Link](#)]
- PubChem. 3-iodo-1H-pyrazolo(3,4-d)pyrimidin-4-amine. National Center for Biotechnology Information. [[Link](#)]
- National Institutes of Health. Discovery of Substituted 1H-Pyrazolo[3,4-b]pyridine Derivatives as Potent and Selective FGFR Kinase Inhibitors. [[Link](#)]
- Velvadapu, V., Farmer, B., & Reitz, A. (2012). Chapter 7 - Fragment-Based Drug Discovery. Semantic Scholar. [[Link](#)]
- Li, Y., et al. (2022). Identification of 1H-pyrazolo[3,4-b]pyridine derivatives as novel and potent TBK1 inhibitors: design, synthesis, biological evaluation, and molecular docking study. Journal of Enzyme Inhibition and Medicinal Chemistry. [[Link](#)]
- Gaber, A. A., et al. (2022). Discovery of new 1H-pyrazolo[3,4-d]pyrimidine derivatives as anticancer agents targeting EGFRWT and EGFR T790M. Journal of Enzyme Inhibition and Medicinal Chemistry. [[Link](#)]
- Donaire-Arias, A., et al. (2022). 1H-Pyrazolo[3,4-b]pyridines: Synthesis and Biomedical Applications. Molecules. MDPI. [[Link](#)]
- Ark Pharma Scientific Limited. Pyrazolo[3,4-c]pyridine Search. [[Link](#)]

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Sources

- 1. Synthesis and vectorial functionalisation of pyrazolo[3,4- c]pyridines - RSC Advances (RSC Publishing) DOI:10.1039/D3RA07458G [pubs.rsc.org]
- 2. 7-Bromo-3-iodo-1H-pyrazolo[3,4-c]pyridine | C₆H₃BrIN₃ | CID 97289946 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. PubChemLite - 7-bromo-3-iodo-1h-pyrazolo[3,4-c]pyridine (C₆H₃BrIN₃) [pubchemlite.lcsb.uni.lu]
- 4. 7-Bromo-3-iodo-1H-pyrazolo[4,3-c]pyridine - CAS:1357946-27-0 - Sunway Pharm Ltd [3wpharm.com]
- 5. Discovery of novel 1H-pyrazolo[3,4-d]pyrimidine derivatives as BRK/PTK6 inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Discovery of Substituted 1H-Pyrazolo[3,4-b]pyridine Derivatives as Potent and Selective FGFR Kinase Inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Identification of 1H-pyrazolo[3,4-b]pyridine derivatives as novel and potent TBK1 inhibitors: design, synthesis, biological evaluation, and molecular docking study - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Discovery of new 1H-pyrazolo[3,4-d]pyrimidine derivatives as anticancer agents targeting EGFRWT and EGFR T790M - PMC [pmc.ncbi.nlm.nih.gov]
- 9. [PDF] Chapter 7 – Fragment-Based Drug Discovery | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 10. static.cymitquimica.com [static.cymitquimica.com]
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